

Introduction: The Dihydroisoxazole Scaffold – A Versatile Building Block for Advanced Materials

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Compound of Interest

Compound Name:	Methyl 5-oxo-4,5-dihydroisoxazole-3-carboxylate
CAS No.:	882530-43-0
Cat. No.:	B1512435

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The field of materials science is in a perpetual quest for novel molecular architectures that can provide access to new functionalities and improved material properties. Among the vast library of heterocyclic compounds, the 4,5-dihydroisoxazole (commonly known as 2-isoxazoline) ring has emerged as a particularly compelling scaffold. This five-membered heterocycle, featuring adjacent nitrogen and oxygen atoms, possesses a unique combination of structural and electronic characteristics that make it an invaluable component in the design of advanced functional materials.

The inherent non-linearity and conformational constraints of the dihydroisoxazole ring, a direct consequence of its sp³-hybridized C4 and C5 atoms, provide a predictable "bent" or "kinked" geometry.[1] This structural feature is a powerful design element, particularly in the creation of liquid crystals and polymers where molecular shape dictates macroscopic properties. Furthermore, the N-O bond is relatively labile and can be cleaved under specific conditions, offering a pathway to transform the heterocyclic ring into other functional groups, thereby enabling applications in degradable polymers or stimuli-responsive systems.[2] The dipole moment arising from the heteroatoms also influences the dielectric properties of materials incorporating this ring system.[3]

This guide provides an in-depth exploration of the application of dihydroisoxazoles in materials science, focusing on their role in liquid crystals and functional polymers. We will delve into the synthetic methodologies, structure-property relationships, and detailed experimental protocols to provide researchers with the foundational knowledge to innovate in this exciting area.

Section 1: Dihydroisoxazoles in the Design of Novel Liquid Crystals

The incorporation of heterocyclic rings into mesogenic (liquid crystal-forming) molecules is a well-established strategy for tuning their properties. Dihydroisoxazoles offer a distinct advantage due to their non-traditional, bent molecular shape, which profoundly influences mesophase formation and stability.^[1]

Expertise & Experience: Causality Behind the Application

Conventional liquid crystals are typically composed of rigid, linear (calamitic) molecules. The introduction of a dihydroisoxazole core disrupts this linearity. This deviation from a rod-like shape has a pronounced effect on the packing of molecules in the condensed phase, often leading to the formation of unique mesophases, such as the tilted Smectic C (SmC) phase, or influencing the stability of the nematic phase.^{[1][4]}

The key design principle lies in balancing this geometric constraint. To achieve stable mesophases, the bent dihydroisoxazole core is typically functionalized with highly anisotropic groups, such as phenyl or naphthyl rings, at the C3 and C5 positions.^[1] This "elongating molecular strategy" compensates for the ring's inherent non-linearity. Furthermore, the length and parity (odd vs. even number of carbons) of flexible alkyl spacers connecting multiple mesogenic units in dimers or polymers have a significant influence on the transitional properties, as they dictate the overall molecular conformation.^[4] The presence of heteroatoms also increases the molecular dipole moment, which is a critical parameter for materials used in display applications.^[3]

Application Note: Tailoring Mesomorphic Behavior

Researchers have successfully synthesized a variety of dihydroisoxazole-based liquid crystals, demonstrating tunable properties. By systematically varying the terminal aliphatic chains and

the aromatic groups attached to the heterocyclic core, it is possible to control the transition temperatures and the type of mesophase observed (e.g., nematic, smectic).[3][5] For instance, non-symmetric liquid crystal dimers incorporating a dihydroisoxazole benzoate moiety have been shown to exhibit monotropic SmC phases or enantiotropic nematic phases depending on the specific aromatic groups linked to the core.[1][4]

Protocol 1: Synthesis of a 3,5-Disubstituted-4,5-dihydroisoxazole via 1,3-Dipolar Cycloaddition

The most robust and widely used method for synthesizing the dihydroisoxazole ring is the [3+2] cycloaddition reaction between a nitrile oxide and an alkene (dipolarophile).[2][5] This protocol describes a general, one-pot procedure for generating the nitrile oxide in situ from an aldoxime.

Core Reaction:

Caption: General scheme for dihydroisoxazole synthesis.

Materials:

- Substituted Aldehyde (1.0 eq)
- Hydroxylamine Hydrochloride (1.0 eq)
- Sodium Hydroxide (1.0 eq)
- N-Chlorosuccinimide (NCS) (1.5 eq)
- Alkene (dipolarophile) (1.0 eq)
- Solvent (e.g., Choline chloride:urea (1:2) Deep Eutectic Solvent, or a standard organic solvent like THF or CH₂Cl₂)[2]
- Ethyl Acetate (for extraction)
- Saturated aqueous solutions of NaHCO₃ and NaCl
- Anhydrous MgSO₄ or Na₂SO₄

Equipment:

- Round-bottom flask with magnetic stirrer
- Heating mantle or oil bath with temperature control
- Condenser (if refluxing)
- Separatory funnel
- Rotary evaporator
- Chromatography column for purification

Procedure:[2]

- Aldoxime Formation: To a stirred solution of the aldehyde (1.0 eq) in the chosen solvent, add hydroxylamine hydrochloride (1.0 eq) and sodium hydroxide (1.0 eq). Stir the mixture at 50 °C for 1 hour.
- Nitrile Oxide Generation: To the same mixture, add N-chlorosuccinimide (1.5 eq) portion-wise, maintaining the temperature at 50 °C. Stir for 3 hours. The reaction mixture will likely change color, indicating the formation of the intermediate hydroximoyl chloride and its subsequent conversion to the nitrile oxide.
- Cycloaddition: Add the alkene (1.0 eq) to the reaction mixture. Continue stirring at 50 °C for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction by adding water. Extract the product with ethyl acetate (3 x volume of the reaction).
- Purification: Combine the organic layers and wash sequentially with saturated NaHCO₃ solution and brine. Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure using a rotary evaporator.
- Final Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate mixtures).

- Characterization: Confirm the structure of the final product using ^1H NMR, ^{13}C NMR, IR spectroscopy, and High-Resolution Mass Spectrometry (HRMS).[6] The formation of the dihydroisoxazole ring is typically confirmed in ^1H NMR by characteristic signals for the protons at the C4 and C5 positions.[6]

Protocol 2: Characterization of Mesomorphic Properties

Trustworthiness: This protocol outlines a self-validating system where two independent techniques, DSC and POM, are used to corroborate the thermal transitions and identify the liquid crystalline phases.

Equipment:

- Differential Scanning Calorimeter (DSC)
- Polarizing Optical Microscope (POM) equipped with a hot stage and temperature controller

Procedure:

- DSC Analysis:
 - Accurately weigh 2-5 mg of the purified dihydroisoxazole sample into an aluminum DSC pan and seal it.
 - Place the pan in the DSC cell alongside an empty reference pan.
 - Perform an initial heating scan (e.g., at $10\text{ }^\circ\text{C}/\text{min}$) to well above the highest expected transition to erase any prior thermal history.
 - Cool the sample at the same rate (e.g., $10\text{ }^\circ\text{C}/\text{min}$) to a temperature below its crystallization point.
 - Perform a second heating scan at the same rate. The transition temperatures (melting point, clearing point) and associated enthalpy changes are determined from this second heating curve to ensure analysis of the material's intrinsic properties.
- POM Analysis:

- Place a small amount of the sample on a clean glass slide and cover it with a coverslip.
- Position the slide on the hot stage of the polarizing microscope.
- Heat the sample slowly while observing its texture between crossed polarizers.
- Upon melting, a characteristic birefringent texture will appear if a liquid crystalline phase is formed. Note the temperature of this transition (melting point).
- Continue heating until the sample becomes completely dark (isotropic liquid). Note this temperature (clearing point).
- Slowly cool the sample from the isotropic phase and observe the formation of liquid crystal textures. Different mesophases (e.g., nematic, smectic A, smectic C) will exhibit distinct and identifiable optical textures.[7] Comparing the transition temperatures observed via POM with the peaks obtained from DSC provides confident identification of the mesophases.

Data Presentation: Transition Temperatures of Dihydroisoxazole Liquid Crystals

Compound Structure (Schematic)	R Group	Transition Temperatures (°C)	Mesophase	Reference
3-aryl-5-alkyl-dihydroisoxazole	C ₅ H ₁₁	C 101 N 125 I	Nematic	[3]
3-aryl-5-alkyl-dihydroisoxazole	C ₇ H ₁₅	C 98 SmA 112 N 123 I	Smectic A, Nematic	[3]
Dimer with - (CH ₂) ₅ - spacer	-	Cr 125.7 SmC 127.3 I (on cooling)	Smectic C (Monotropic)	[1][4]
Dimer with - (CH ₂) ₆ - spacer	-	Cr 120.4 I (on cooling)	(No Mesophase)	[1][4]

C: Crystal; N: Nematic; SmA: Smectic A; SmC: Smectic C; I: Isotropic.
Transition temperatures are from the second heating scan in DSC.

Section 2: Dihydroisoxazole-Containing Polymers and Stimuli-Responsive Materials

The incorporation of dihydroisoxazole moieties into polymer structures provides a route to novel materials with tailored properties. They can be integrated into the main chain or as pendant groups, imparting specific thermal, mechanical, or responsive characteristics.

Expertise & Experience: Causality Behind the Application

The synthesis of polymers containing dihydroisoxazole motifs can be achieved through the 1,3-dipolar cycloaddition of bifunctional monomers, such as a dinitrile dioxide and a di-acrylate.[8] This method allows for the creation of linear polymers where the heterocyclic ring is a repeating unit in the backbone. The rigid, bent nature of the ring can influence the polymer's glass transition temperature (T_g) and chain morphology.

A particularly intriguing area is the development of stimuli-responsive polymers. Materials that change their properties in response to an external trigger like light or heat are in high demand for applications in drug delivery, sensors, and actuators.[9][10][11] The dihydroisoxazole ring contains a relatively weak N-O bond that is susceptible to cleavage. While not yet extensively explored for this specific heterocycle in materials, the principle of photocleavage is well-established for other chromophores.[12][13] Irradiation with UV light could potentially cleave the N-O bond, leading to polymer chain scission or side-chain modification. This would result in a macroscopic change in material properties, such as solubility or mechanical strength, providing a basis for creating photodegradable or photoresponsive materials.

Caption: Development workflow for responsive polymers.

Protocol 3: Synthesis of a Polymer with Dihydroisoxazole Motifs

This protocol is based on the polyaddition of a dinitrile dioxide with a di-acrylate monomer.[8]

Materials:

- 1,3-Benzodinitrile dioxide (or other dinitrile dioxide)
- Diethylene glycol di-acrylate (or other di-alkene)
- Anhydrous solvent (e.g., THF)
- Molecular sieves (4Å)

Equipment:

- Schlenk flask or oven-dried, three-neck round-bottom flask

- Inert atmosphere setup (Nitrogen or Argon)
- Magnetic stirrer
- Syringes for monomer transfer

Procedure:

- **Setup:** Assemble the reaction flask under an inert atmosphere. Add molecular sieves to the flask to ensure anhydrous conditions.
- **Monomer Preparation:** In the reaction flask, dissolve the di-acrylate monomer in the anhydrous solvent.
- **Polymerization:** Slowly add a solution of the 1,3-benzodinitrile dioxide in the same anhydrous solvent to the stirred di-acrylate solution at room temperature.
- **Reaction:** Allow the reaction to proceed at room temperature for 24-48 hours. The progress can be monitored by the increase in viscosity of the solution.
- **Precipitation and Purification:** Once the reaction is complete, precipitate the polymer by pouring the reaction mixture into a non-solvent (e.g., methanol or hexane).
- **Isolation:** Collect the precipitated polymer by filtration, wash it with the non-solvent to remove unreacted monomers, and dry it under vacuum at a moderate temperature (e.g., 40-50 °C) until a constant weight is achieved.
- **Characterization:**
 - **NMR Spectroscopy:** Confirm the polymer structure and the successful incorporation of the dihydroisoxazole rings.
 - **Gel Permeation Chromatography (GPC):** Determine the molecular weight (M_n , M_w) and polydispersity index (PDI) of the polymer.
 - **Differential Scanning Calorimetry (DSC):** Measure the glass transition temperature (T_g) of the polymer.

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